

Proper Disposal of FM-381: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: FM-381

Cat. No.: B10817288

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **FM-381**, a potent and selective JAK3 inhibitor used in research.

FM-381 Chemical and Safety Data

Following institutional and local regulations is paramount when disposing of any chemical waste. The information below, summarized from the Safety Data Sheet (SDS) for **FM-381**, provides a foundation for safe handling and disposal protocols.

Property	Information	Reference
Chemical Name	(E)-2-cyano-3-(5-(1-cyclohexyl-1,6-dihydroimidazo[4,5-d]pyrrolo[2,3-b]pyridin-2-yl)furan-2-yl)-N,N-dimethylacrylamide	
CAS Number	2226521-65-7	[1]
Molecular Formula	C ₂₄ H ₂₄ N ₆ O ₂	[1]
Molecular Weight	428.5 g/mol	[1]
Hazard Classification	Not classified as a hazardous substance according to the Globally Harmonized System (GHS).	
Signal Word	None	
Hazard Statements	None	

Disposal Procedures

While **FM-381** is not classified as hazardous, it is crucial to adhere to standard laboratory chemical disposal practices. Improper disposal can lead to environmental contamination and potential unforeseen hazards.

Key Disposal Steps:

- **Consult Institutional Guidelines:** Before proceeding, consult your institution's Environmental Health and Safety (EHS) department for specific protocols regarding the disposal of non-hazardous chemical waste.
- **Do Not Dispose in General Waste:** **FM-381** should not be disposed of with household or general laboratory trash.[2][3]
- **Prevent Environmental Release:** Do not allow the product to reach the sewage system or any water sources.[2]

- Official Regulations: Disposal must be conducted in accordance with all applicable local, regional, and national regulations.^{[2][3]}
- Professional Disposal Service: For unused or waste **FM-381**, it is recommended to use a licensed professional waste disposal service. These services are equipped to handle chemical waste in an environmentally sound manner.

Experimental Protocols

The safe disposal of **FM-381** also extends to materials and solutions generated during experimental use.

Disposal of Contaminated Materials:

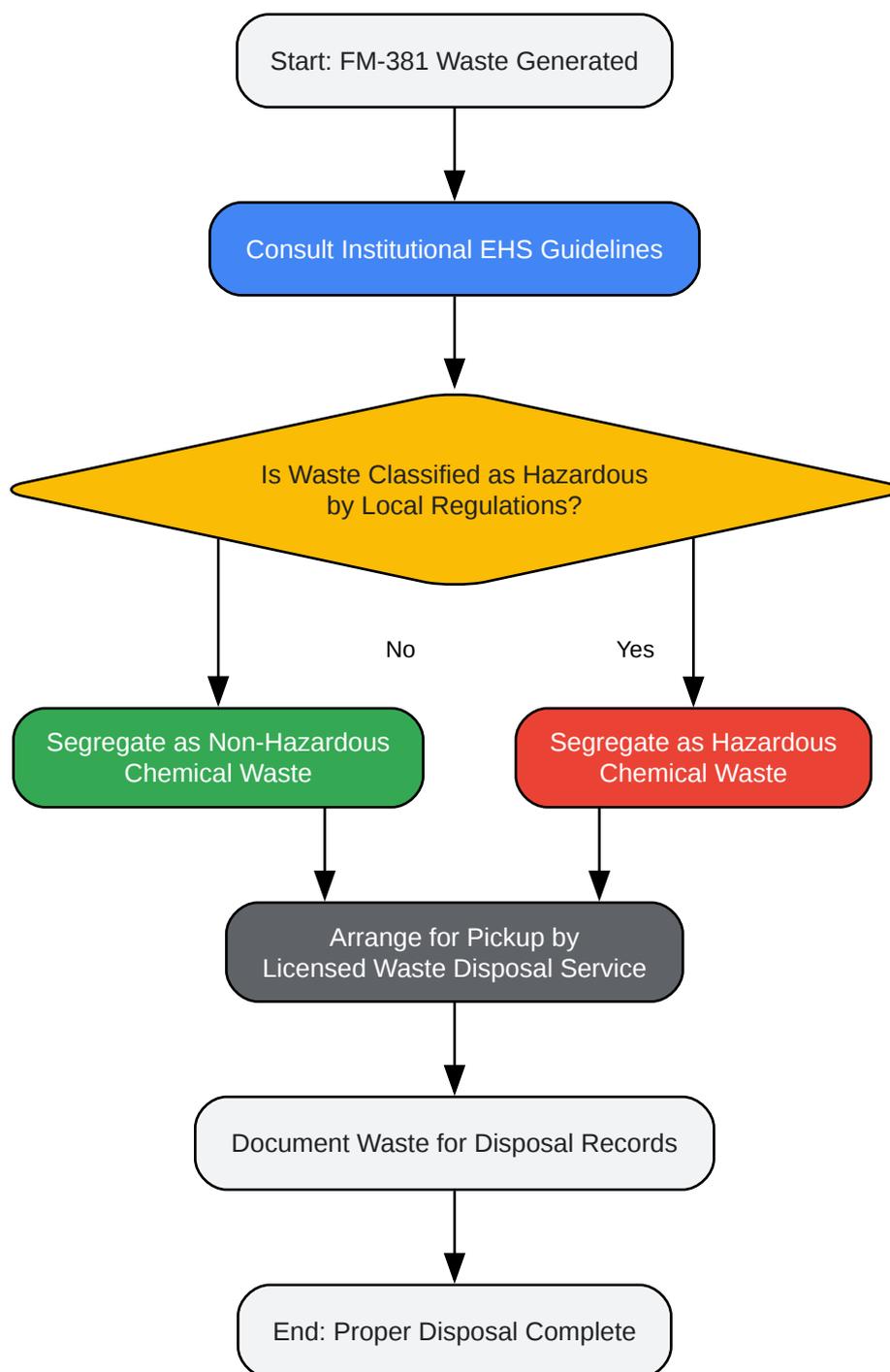
- Solid Waste: Items such as gloves, pipette tips, and empty vials that are contaminated with **FM-381** should be collected in a designated, clearly labeled chemical waste container.
- Liquid Waste: Solutions containing **FM-381** should be collected in a sealed, properly labeled waste container. Do not mix with other incompatible waste streams.

Decontamination:

- Work surfaces and equipment should be decontaminated using an appropriate solvent (e.g., ethanol or isopropanol) followed by a soap and water wash. Collect all decontamination materials for proper disposal.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **FM-381**.



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Caption: **FM-381** Disposal Decision Workflow.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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